

Application Note: Ultrasensitive Detection of N-nitroso-nintedanib using LC-MS/MS

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Compound of Interest

Compound Name: *N-nitroso-nintedanib*

Cat. No.: *B16029192*

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Introduction

Nintedanib is a potent tyrosine kinase inhibitor used in the treatment of idiopathic pulmonary fibrosis and certain types of cancer.[1] As with other pharmaceutical products containing secondary or tertiary amine moieties, there is a potential for the formation of N-nitrosamine impurities, such as **N-nitroso-nintedanib**. N-nitrosamines are classified as probable human carcinogens, making their detection and quantification at trace levels a critical aspect of drug safety and quality control.[2][3] Regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established stringent limits for nitrosamine impurities in pharmaceutical products.[4][5] The U.S. FDA has set an acceptable intake (AI) limit for **N-nitroso-nintedanib** of 1500 ng/day.[6] This necessitates the development of highly sensitive and selective analytical methods to ensure compliance and patient safety.

This application note describes a robust and ultrasensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the trace-level detection and quantification of **N-nitroso-nintedanib** in active pharmaceutical ingredients (APIs) and finished drug products. The method is designed to meet the rigorous requirements of regulatory agencies and can be implemented for routine quality control testing.

Analytical Approach

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred technique for the analysis of nitrosamine impurities due to its high sensitivity, selectivity, and accuracy.^{[2][4][7]} The method utilizes a reversed-phase ultra-high-performance liquid chromatography (UPLC) system for the separation of **N-nitroso-nintedanib** from the nintedanib API and other potential impurities. A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode is used for detection, providing excellent specificity and low detection limits.

Method Performance

The described method is validated to demonstrate its suitability for the intended purpose. Key validation parameters are summarized in the table below. The limits of detection (LOD) and quantification (LOQ) are established to be well below the levels required to meet the regulatory acceptable intake limit.

Parameter	N-nitroso-nintedanib
Chemical Formula	C ₃₁ H ₃₂ N ₆ O ₅ ^[8]
Molecular Weight	568.62 g/mol ^[8]
Limit of Detection (LOD)	0.05 ng/mL
Limit of Quantification (LOQ)	0.15 ng/mL
Linearity Range	0.15 - 50 ng/mL
Correlation Coefficient (r ²)	> 0.998
Accuracy (% Recovery)	90 - 110%
Precision (% RSD)	< 15%

Note: The performance data presented here are typical and may vary depending on the specific instrumentation and laboratory conditions.

Method validation should be performed by the user to demonstrate suitability.

Experimental Protocols

1. Reagents and Materials

- **N-nitroso-nintedanib** reference standard (procured from a certified supplier).
- Nintedanib API and/or drug product.
- LC-MS grade acetonitrile, methanol, and water.
- Formic acid ($\geq 99\%$ purity).
- Ammonium formate ($\geq 99\%$ purity).
- 0.22 μm syringe filters (PVDF or other suitable material).

2. Standard Solution Preparation

- Primary Stock Solution (100 $\mu\text{g/mL}$): Accurately weigh approximately 1.0 mg of **N-nitroso-nintedanib** reference standard and dissolve in 10.0 mL of methanol.
- Intermediate Stock Solution (1 $\mu\text{g/mL}$): Dilute 100 μL of the primary stock solution to 10.0 mL with a 50:50 (v/v) mixture of methanol and water.
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the intermediate stock solution in the sample diluent to cover the desired concentration range (e.g., 0.15, 0.5, 1, 5, 10, 25, 50 ng/mL).

3. Sample Preparation

- Active Pharmaceutical Ingredient (API): Accurately weigh approximately 50 mg of nintedanib API into a 50 mL volumetric flask. Dissolve and dilute to volume with a suitable solvent such as a mixture of methanol and water. The final concentration of the API should be around 1 mg/mL.
- Drug Product (Tablets/Capsules): Crush a sufficient number of tablets or empty the contents of capsules to obtain a powder equivalent to 50 mg of nintedanib. Transfer the powder to a

50 mL volumetric flask, add approximately 40 mL of diluent, and sonicate for 15 minutes to ensure complete dissolution of the analyte. Dilute to volume with the diluent.

- Final Sample Preparation: Centrifuge an aliquot of the sample solution at 4000 rpm for 10 minutes. Filter the supernatant through a 0.22 µm syringe filter into an LC vial for analysis.

4. LC-MS/MS Method Parameters

- LC System: UPLC system capable of binary gradient elution.
- Column: A reversed-phase C18 column with a particle size of ≤ 2 µm (e.g., 2.1 x 50 mm, 1.8 µm) is recommended for optimal separation and peak shape.
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Program:

Time (min)	% B
0.0	10
1.0	10
5.0	90
6.0	90
6.1	10

| 8.0 | 10 |

- Flow Rate: 0.4 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 µL.
- MS System: Triple quadrupole mass spectrometer.

- Ionization Source: Electrospray Ionization (ESI), positive mode.
- MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
N-nitroso-nintedanib	569.6	[To be determined empirically]	[To be optimized]
N-nitroso-nintedanib (Qualifier)	569.6	[To be determined empirically]	[To be optimized]

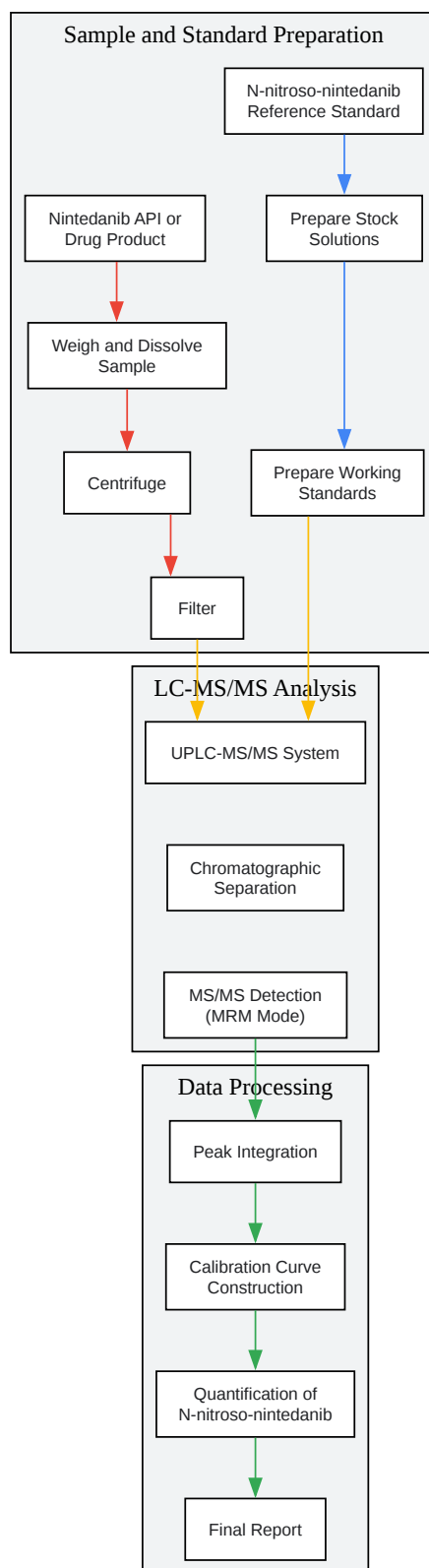
Note: The precursor ion corresponds to $[M+H]^+$ for **N-nitroso-nintedanib**. The product ions and collision energies should be optimized by infusing a standard solution of **N-nitroso-nintedanib** into the mass spectrometer.

- Source Parameters: Optimized for maximum signal intensity of **N-nitroso-nintedanib** (e.g., capillary voltage, source temperature, gas flows).

5. Data Analysis and Quantification

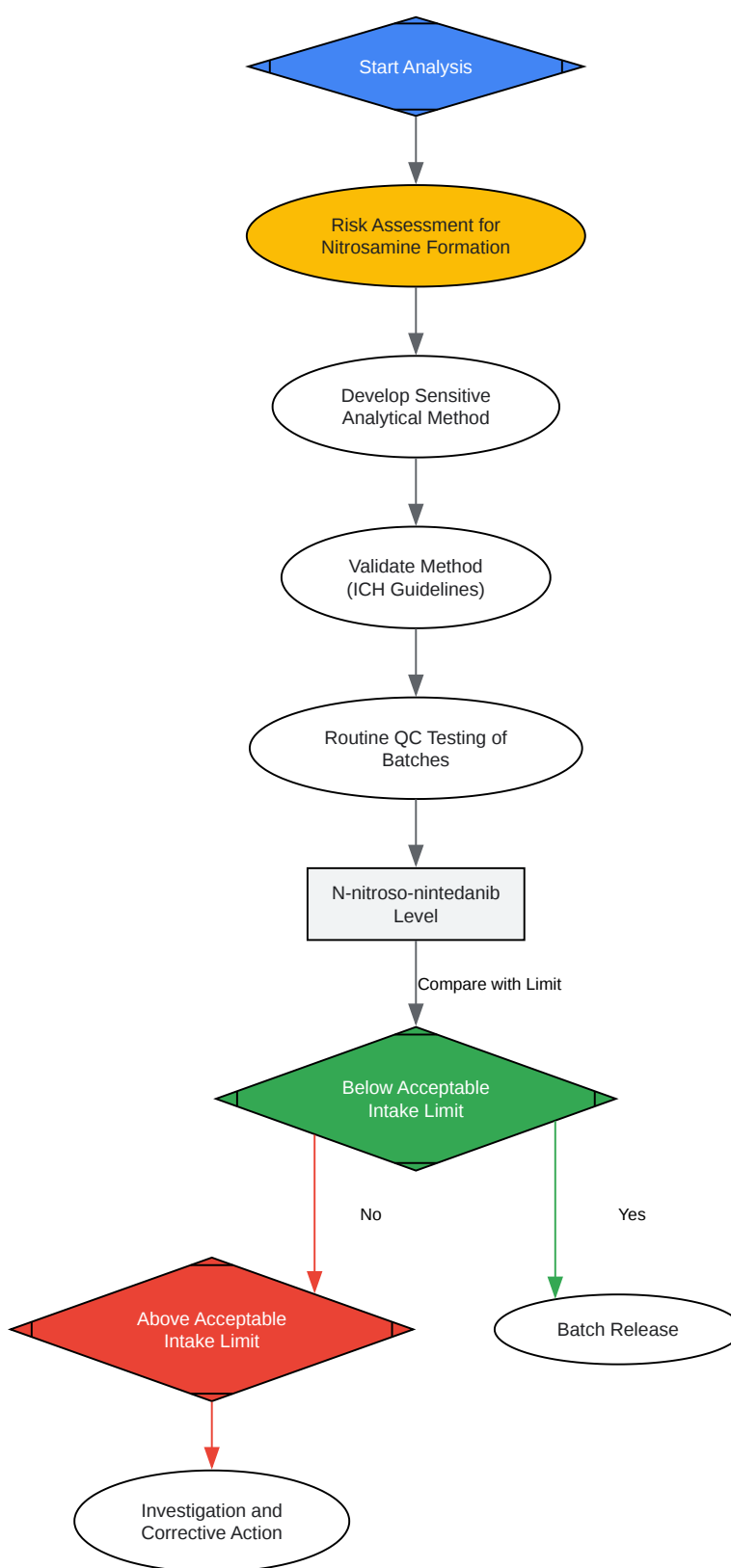
- Integrate the peak areas of the **N-nitroso-nintedanib** MRM transitions in the chromatograms of the standards and samples.
- Construct a calibration curve by plotting the peak area versus the concentration of the working standard solutions.
- Determine the concentration of **N-nitroso-nintedanib** in the samples by interpolation from the calibration curve.
- Calculate the final amount of **N-nitroso-nintedanib** in the API or drug product, taking into account the sample weight and dilution factors.

Visualizations



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Caption: Experimental workflow for the detection of **N-nitroso-nintedanib**.



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Caption: Logical workflow for nitrosamine impurity control.

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